Introduction: The Versatility of a Protected Pentanoic Acid Scaffold

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Compound of Interest	
Compound Name:	*5-(Benzyloxy)pentanoic acid*
CAS No.:	*64740-39-2*
Cat. No.:	*B109867*

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5-(Benzyloxy)pentanoic acid is a carboxylic acid derivative featuring a five-carbon aliphatic chain where the terminal hydroxyl group is protected by a benzyl ether linkage.[1] With the molecular formula $C_{12}H_{16}O_3$ and a molecular weight of approximately 208.25 g/mol , this compound serves as a crucial bifunctional building block in advanced organic synthesis.[1][2][3] The presence of a terminal carboxylic acid and a stable, yet readily cleavable, benzyl ether protecting group makes it a highly valuable intermediate for researchers in drug discovery, polymer science, and medicinal chemistry.[1][4]

The pentanoic acid scaffold provides a flexible carbon chain that influences the hydrophobicity of target molecules, while the carboxylic acid moiety offers a reactive handle for forming amides, esters, and other functional groups.[4] The benzyloxy group protects the terminal alcohol from unwanted reactions, allowing for selective chemistry at the carboxylic acid terminus.[4] This guide provides a comprehensive overview of the synthesis, characterization, applications, and handling of **5-(Benzyloxy)pentanoic acid** for professionals in the chemical and pharmaceutical sciences.

Physicochemical and Structural Properties

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A summary of the key identifiers and properties of **5-(Benzyloxy)pentanoic acid** is presented below. This data is essential for its correct identification, handling, and use in experimental design.

Property	Value	Reference(s)
CAS Number	64740-39-2	[2][3][5][6]
Molecular Formula	$C_{12}H_{16}O_3$	[1][2][3]
Molecular Weight	208.25 g/mol	[1][2][3]
Synonyms	5-Benzyloxyvaleric Acid, 5-Benzoxypentanoic Acid	[1][3]
InChI	1S/C12H16O3/c13-12(14)8-4-5-9-15-10-11-6-2-1-3-7-11/h1-3,6-7H,4-5,8-10H2,(H,13,14)	[3][5]
InChIKey	MXXWSDBAURXMNQ-UHFFFAOYSA-N	[5]

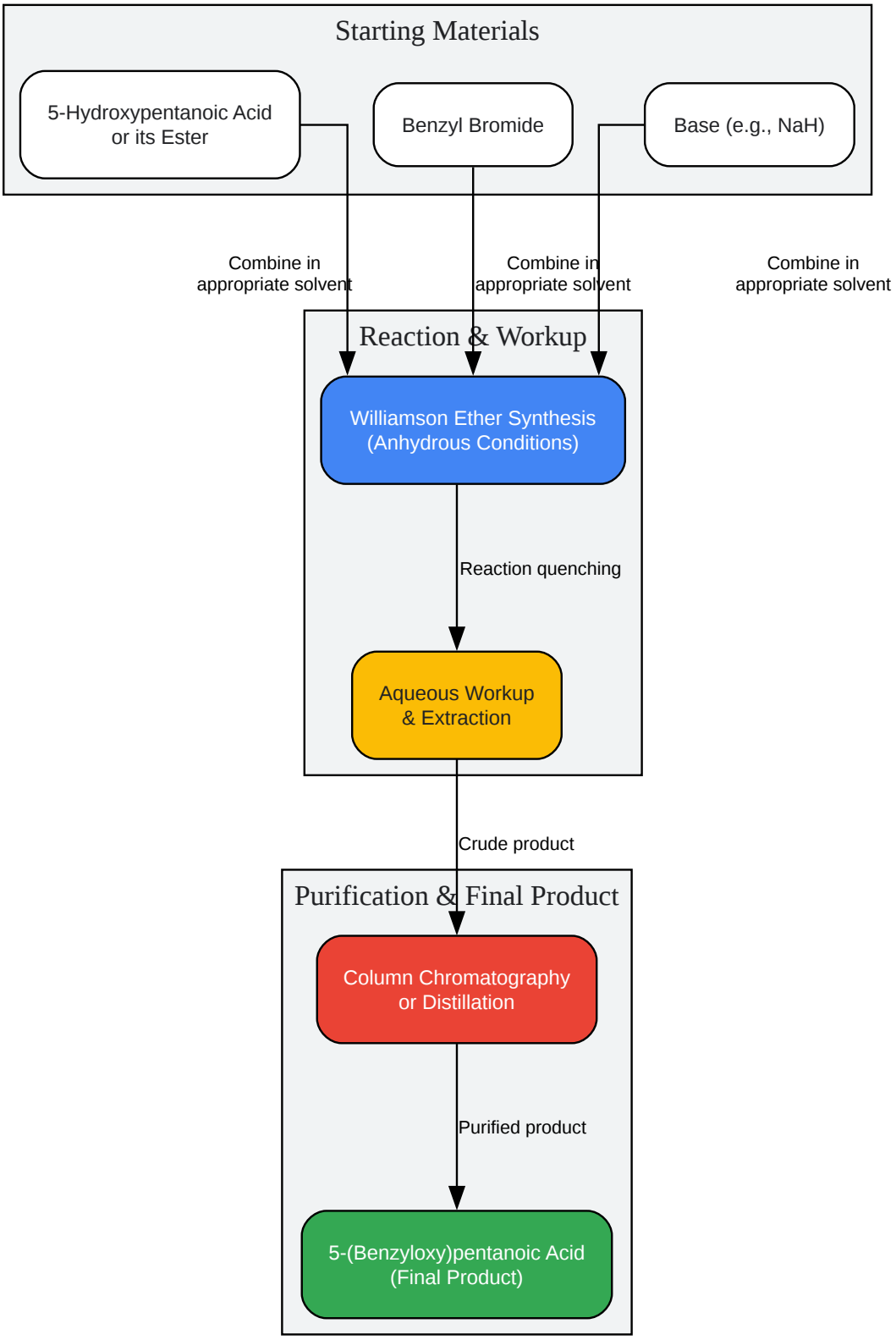
Synthesis and Purification

The most common and efficient route for the synthesis of **5-(Benzyloxy)pentanoic acid** is the Williamson ether synthesis.[1] This method involves the nucleophilic substitution (SN2) reaction between a 5-hydroxypentanoate salt and benzyl bromide, followed by hydrolysis of the resulting ester.

Logical Workflow for Synthesis

The synthesis follows a logical progression from starting materials to the final purified product, involving protection of the alcohol, reaction, and subsequent workup and purification steps.

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Caption: Workflow for the synthesis of **5-(Benzyloxy)pentanoic acid**.

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Detailed Experimental Protocol: Williamson Ether Synthesis

This protocol describes the synthesis starting from sodium 5-hydroxypentanoate. Anhydrous conditions are critical to prevent side reactions.[1]

Materials:

- Sodium 5-hydroxypentanoate
- Benzyl bromide
- Tetrabutylammonium bromide (phase-transfer catalyst)
- Acetone (anhydrous)
- Ethyl acetate
- 1N Sodium bisulfate solution
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Sodium hydroxide (for subsequent hydrolysis if starting from an ester)
- Hydrochloric acid (for acidification)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, suspend sodium 5-hydroxypentanoate in anhydrous acetone. Add benzyl bromide (typically 2.0 equivalents) and a catalytic amount of tetrabutylammonium bromide (e.g., 0.05 equivalents).[7]

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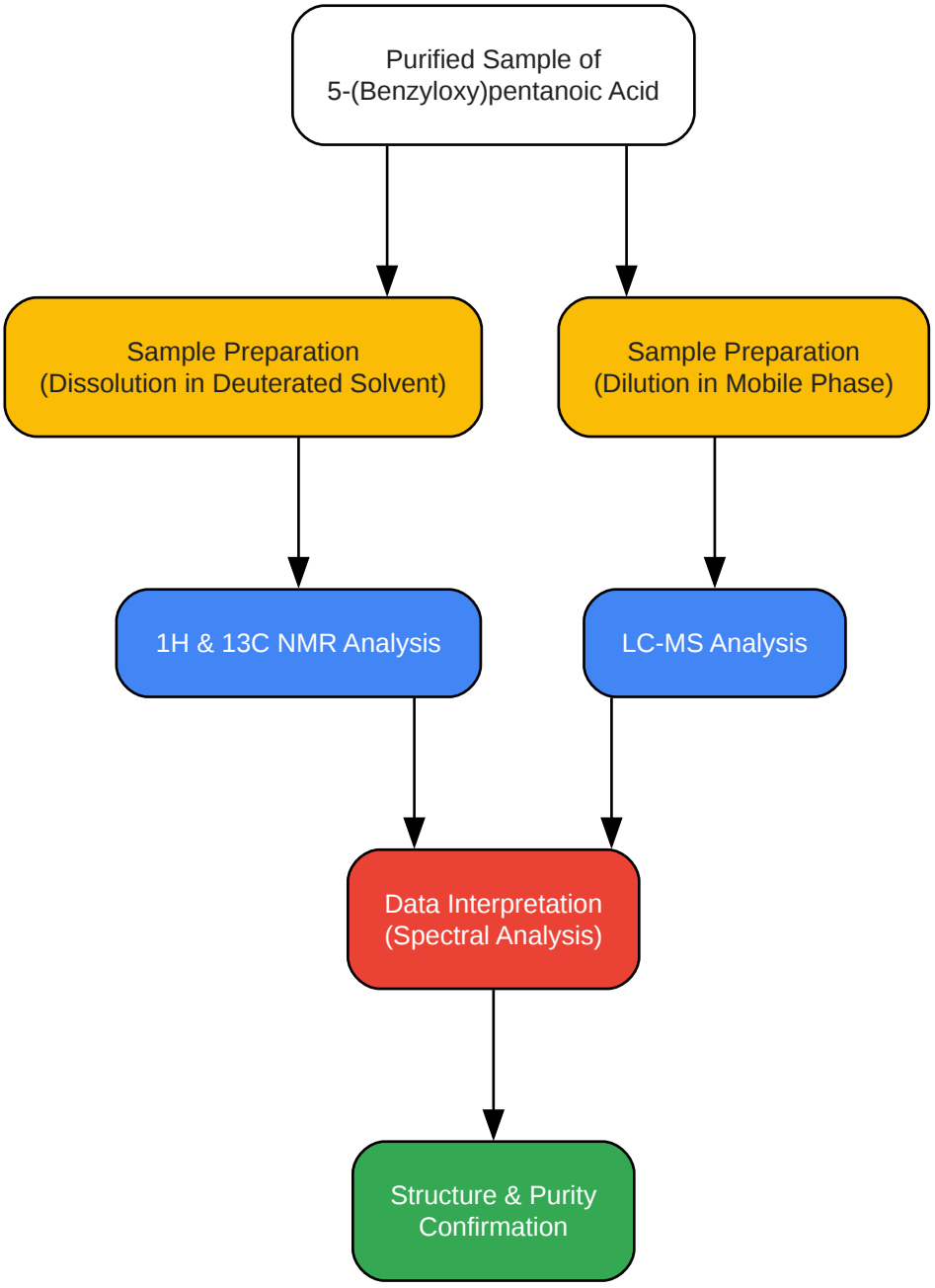
- Reaction Execution: Heat the reaction mixture to a moderate temperature (e.g., 45-50°C) and stir for 24 hours.[7] Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Workup and Extraction: After cooling the mixture to room temperature, concentrate it under reduced pressure to remove the acetone.[7] Dissolve the resulting residue in ethyl acetate.
- Wash the organic layer sequentially with 1N aqueous sodium bisulfate, saturated aqueous sodium bicarbonate, and finally with saturated aqueous sodium chloride.[7]
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate under reduced pressure to yield the crude benzyl 5-(benzyloxy)pentanoate.
- Ester Hydrolysis (if applicable): If the starting material was an ester or if the product is the benzyl ester, dissolve the crude product in a suitable solvent (e.g., methanol/water mixture) and add an excess of sodium hydroxide. Stir at room temperature until the hydrolysis is complete (monitored by TLC).
- Acidification: Cool the mixture in an ice bath and acidify with hydrochloric acid until the pH is acidic. Extract the aqueous layer multiple times with ethyl acetate.
- Final Purification: Combine the organic extracts, dry over anhydrous magnesium sulfate, filter, and concentrate. The final product, **5-(Benzyloxy)pentanoic acid**, can be further purified by column chromatography on silica gel or by distillation under reduced pressure.[8] [9]

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity, purity, and structure of the synthesized **5-(Benzyloxy)pentanoic acid**. The primary techniques employed are Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

General Analytical Workflow

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Caption: General workflow for analytical characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

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- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals: a multiplet for the aromatic protons of the benzyl group (typically ~7.3 ppm), a singlet for the benzylic methylene protons (-O-CH_2-Ph) around 4.5 ppm, and several multiplets for the aliphatic protons of the pentanoic acid chain between ~1.5 and 3.5 ppm. A broad singlet at high chemical shift (>10 ppm) corresponding to the carboxylic acid proton will also be present.[10]

- ^{13}C NMR: The carbon NMR spectrum will show a signal for the carboxylic carbon (~170-180 ppm), signals for the aromatic carbons (~127-138 ppm), a signal for the benzylic methylene carbon (~70 ppm), and signals for the aliphatic carbons of the pentanoic acid chain.[11]

Protocol: Sample Preparation for NMR Analysis

- Weigh approximately 5-10 mg of the purified **5-(Benzyloxy)pentanoic acid** directly into a clean, dry NMR tube.

- Add approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, $CDCl_3$).

- Cap the NMR tube and gently vortex or invert the tube until the sample is completely dissolved.

- If necessary, add a small amount of an internal standard (e.g., tetramethylsilane, TMS).

- Place the prepared NMR tube into the spectrometer for analysis.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule, further confirming its identity.

- Expected Fragmentation: In an electron ionization (EI) mass spectrum, the molecular ion peak $[M]^+$ at m/z 208 would be expected. Key fragmentation patterns would include the loss of the benzyl group (C_7H_7, 91 amu) or the benzyloxy group (C_7H_7O, 107 amu). Cleavage of the pentanoic acid chain would also produce characteristic fragments.[12][13] For instance, the benzoyl cation ($[C_6H_5C{=}O]^+$) at m/z 105 is a common fragment in related structures.[14]

Protocol: Sample Preparation for LC-MS Analysis

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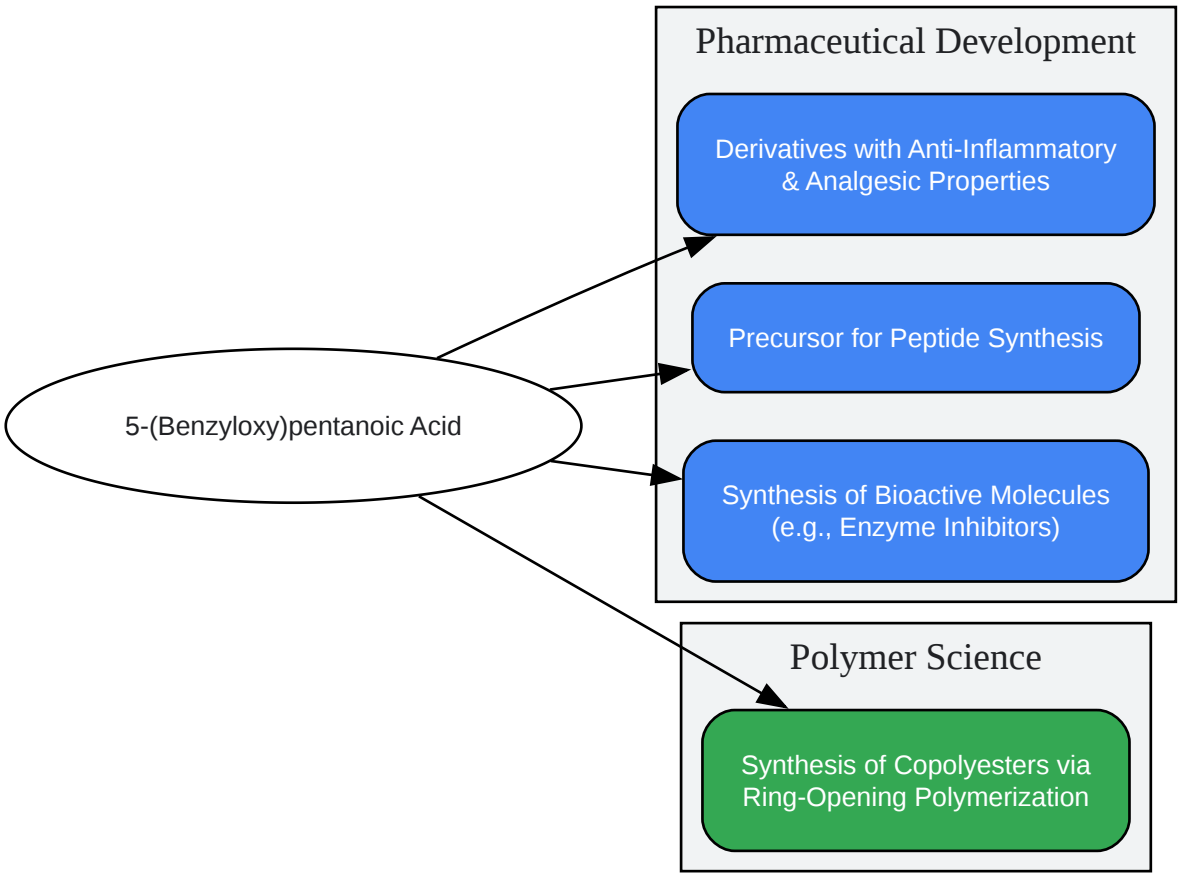
- Prepare a stock solution of the sample by dissolving a known amount (e.g., 1 mg) in a small volume (e.g., 1 mL) of a suitable solvent like methanol or acetonitrile.
- Perform serial dilutions of the stock solution using the initial mobile phase of the liquid chromatography (LC) method to achieve a final concentration suitable for analysis (e.g., 1-10 µg/mL).[15]
- Filter the final diluted sample through a 0.22 µm syringe filter to remove any particulate matter.
- Transfer the filtered sample to an autosampler vial for injection into the LC-MS system.

Applications in Research and Development

5-(Benzyloxy)pentanoic acid is a versatile precursor for a range of complex molecules, finding significant use in pharmaceutical and polymer sciences.[1]

Key Application Areas

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Caption: Major application areas of **5-(Benzyloxy)pentanoic acid**.

- Pharmaceutical Synthesis: The compound is a key building block for synthesizing complex organic molecules intended for therapeutic use.[1] Derivatives of **5-(benzyloxy)pentanoic acid** have been investigated for their potential as anti-inflammatory and analgesic agents.[1] For example, a related structure, (S)-5-(4-benzyloxyphenyl)-4-(7-phenylheptanoylamino)pentanoic acid, has been studied as a secretory phospholipase A2 (sPLA2) inhibitor, highlighting the utility of this scaffold in developing targeted therapeutics.[16]

- Peptide Synthesis: In the construction of peptides, it can be used to introduce a protected five-carbon spacer, allowing for the modification of peptide structure and properties.[1]

- Polymer Science: **5-(Benzyloxy)pentanoic acid** is used in polymer chemistry for synthesizing copolyesters through lipase-catalyzed ring-opening polymerization of δ-

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valerolactone derivatives.[1]

Safety, Handling, and Storage

Proper handling and storage are imperative to ensure safety and maintain the integrity of **5-(Benzyloxy)pentanoic acid**.

- Hazards: The compound is classified as an irritant, causing skin irritation and serious eye damage.[17] It may also be harmful if swallowed and may cause respiratory irritation.[17]
- Handling: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.[18] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[18] Avoid creating dust and avoid inhalation, ingestion, and contact with skin and eyes.[18]
- Storage: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[18] Keep it away from incompatible materials such as strong acids, strong bases, and strong oxidizing agents.[18]

Conclusion

5-(Benzyloxy)pentanoic acid, CAS number 64740-39-2, is a foundational building block in modern organic synthesis. Its unique structure, combining a reactive carboxylic acid with a robust benzyl-protected alcohol, provides chemists with a versatile tool for constructing complex molecular architectures. A thorough understanding of its synthesis, analytical characterization, and applications, as detailed in this guide, is essential for researchers aiming to leverage its potential in the development of novel pharmaceuticals, polymers, and other advanced materials. Adherence to strict safety protocols is crucial when handling this compound to ensure a safe and effective research environment.

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